Technical Monograph: 5-(Chloromethyl)-2,4-dimethylthiazole

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Compound of Interest

Compound Name:	*5-(chloromethyl)-2,4-dimethylthiazole*
CAS No.:	*98134-35-1*
Cat. No.:	*B1368857*

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CAS Numbers: 98134-35-1 (Free Base) | 91615-75-7 (Hydrochloride)

Executive Summary & Chemical Identity

5-(Chloromethyl)-2,4-dimethylthiazole is a highly reactive heterocyclic electrophile used primarily as a "lynchpin" intermediate in medicinal chemistry and agrochemical synthesis. It serves as a critical building block for introducing the 2,4-dimethylthiazole-5-yl moiety, a privileged scaffold found in various kinase inhibitors, fungicides, and structural analogs of protease inhibitors (e.g., Ritonavir analogs).

Due to the high reactivity of the benzylic-like chloromethyl group, this compound is prone to hydrolysis and polymerization. Consequently, it is most often isolated, stored, and handled as its hydrochloride salt (CAS 91615-75-7) to ensure stability and reduce lachrymatory potential.

Chemical Identity Table

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Property	Specification
IUPAC Name	5-(chloromethyl)-2,4-dimethyl-1,3-thiazole
CAS (Free Base)	98134-35-1
CAS (HCl Salt)	91615-75-7
Molecular Formula	C_6H_8ClNS (Free Base) / $C_6H_9Cl_2NS$ (HCl)
Molecular Weight	161.65 g/mol (Free Base) / 198.11 g/mol (HCl)
SMILES	CC1=C(CCl)SC(C)=N1
Appearance	Off-white to yellow crystalline solid (HCl) or Oil (Free Base)
Solubility	Soluble in DMSO, Methanol, DCM; Hydrolyzes in water

Synthetic Architecture & Mechanism

Expertise Insight: While direct chloromethylation of 2,4-dimethylthiazole (using formaldehyde/HCl) is theoretically possible, it often suffers from poor regioselectivity and low yields due to competitive polymerization.

The industry-standard, self-validating protocol utilizes a Stepwise Hantzsch Synthesis followed by Functional Group Interconversion. This route guarantees regiochemical purity at the 5-position.

The "Ester-Reduction-Chlorination" Protocol

This workflow consists of three distinct phases designed to maximize yield and isolate stable intermediates.

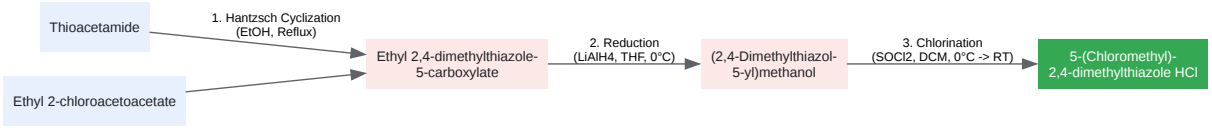

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Figure 1: Validated synthetic route ensuring regiochemical integrity of the 5-chloromethyl group.

Detailed Methodology

- Cyclization (Hantzsch): Reaction of thioacetamide with ethyl 2-chloroacetoacetate in ethanol under reflux yields Ethyl 2,4-dimethylthiazole-5-carboxylate.
    - Critical Control Point: Ensure complete removal of HCl gas generated or use a scavenger (e.g., pyridine) if acid-sensitive functional groups are present, though the thiazole ring is robust.
- Reduction: The ester is reduced to the alcohol (2,4-dimethylthiazol-5-yl)methanol using Lithium Aluminum Hydride ($LiAlH_4$) in anhydrous THF.
    - Safety Note: Quench carefully with Fieser method (Water/15% NaOH/Water) to prevent emulsion formation.
- Chlorination: The alcohol is converted to the chloride using Thionyl Chloride ($SOCl_2$).
    - Stabilization: The product is isolated as the hydrochloride salt by precipitation with ethereal HCl or removal of solvent under anhydrous conditions.

Handling, Stability & Safety (PGI Control)

Trustworthiness Pillar: As an alkylating agent, this compound is a Potentially Genotoxic Impurity (PGI). Strict containment protocols are required.[1]

Stability Profile

- Hydrolysis: The C-Cl bond at the 5-position is benzylic-like and highly susceptible to hydrolysis by atmospheric moisture, releasing HCl and reverting to the alcohol.
- Thermal Instability: The free base can undergo self-alkylation (polymerization) upon prolonged storage at room temperature.

Validated Storage Protocol

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To maintain >98% purity over 6 months:

- Form: Convert strictly to the Hydrochloride salt.
- Atmosphere: Store under Argon or Nitrogen.
- Temperature: Maintain at -20°C.
- Container: Amber glass vials with Teflon-lined caps (prevents HCl leaching).

Pharmaceutical Applications & Reactivity

This compound acts as a "soft" electrophile, reacting readily with nucleophiles (amines, thiols, alkoxides). It is frequently used in Structure-Activity Relationship (SAR) studies to probe the steric and electronic effects of the thiazole ring in drug candidates.

Reaction Landscape

The following diagram illustrates the versatility of the scaffold in drug design, specifically for generating libraries of kinase inhibitors or peptidomimetics.

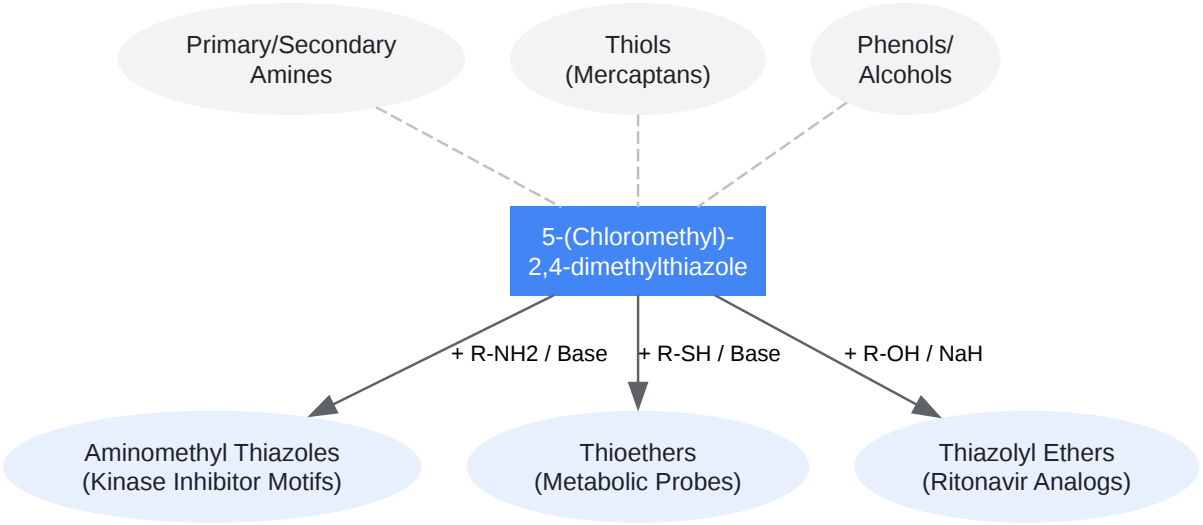

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Figure 2: Electrophilic reactivity profile for library generation.

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Distinction from Ritonavir Intermediate

It is crucial to distinguish this compound from the specific intermediate used in Ritonavir (Norvir) synthesis.

- Ritonavir Intermediate: 5-(Chloromethyl)-2-isopropyl-4-thiazole (CAS 154212-61-0).
- This Compound: **5-(Chloromethyl)-2,4-dimethylthiazole**.[2][3]
- Application: The 2,4-dimethyl variant is often used as a cost-effective surrogate during early-phase discovery to model the thiazole interaction without the expense of the isopropyl derivative, or to increase metabolic stability (methyl vs. isopropyl) in lead optimization [1].

References

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